

BAY 1217224: A Comprehensive Technical Review of a Novel Thrombin Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BAY 1217224

Cat. No.: B11928129

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Wuppertal, Germany – December 10, 2025 – This technical guide provides an in-depth analysis of **BAY 1217224**, a potent and orally bioavailable small molecule inhibitor. Contrary to initial inquiries, **BAY 1217224** is definitively characterized as a direct thrombin inhibitor, not a PRMT5 inhibitor. This document, intended for researchers, scientists, and drug development professionals, will detail the pharmacological properties, mechanism of action, and supporting experimental data for **BAY 1217224**.

Core Target and Mechanism of Action

BAY 1217224 is a neutral, non-prodrug inhibitor of thrombin (Factor IIa), a critical serine protease in the coagulation cascade.^{[1][2]} Its mechanism of action involves direct, competitive binding to the active site of thrombin, thereby preventing the conversion of fibrinogen to fibrin, a key step in clot formation. This targeted inhibition of thrombin makes **BAY 1217224** a promising candidate for the prevention and treatment of thromboembolic disorders.

Quantitative Pharmacological Data

The inhibitory potency and selectivity of **BAY 1217224** have been extensively characterized through a series of in vitro assays. The following tables summarize the key quantitative data from these studies.

Parameter	Value	Assay Conditions
Thrombin K _i	0.8 nM	Purified human thrombin, chromogenic substrate
Thrombin IC ₅₀	3.2 nM	Purified human thrombin, chromogenic substrate
Trypsin IC ₅₀	>10,000 nM	Purified bovine trypsin, chromogenic substrate
Factor Xa IC ₅₀	1,300 nM	Purified human Factor Xa, chromogenic substrate
Activated Protein C (aPC) IC ₅₀	2,500 nM	Purified human aPC, chromogenic substrate
Plasmin IC ₅₀	>10,000 nM	Purified human plasmin, chromogenic substrate

Table 1: In Vitro Enzymatic Inhibition Data for **BAY 1217224**

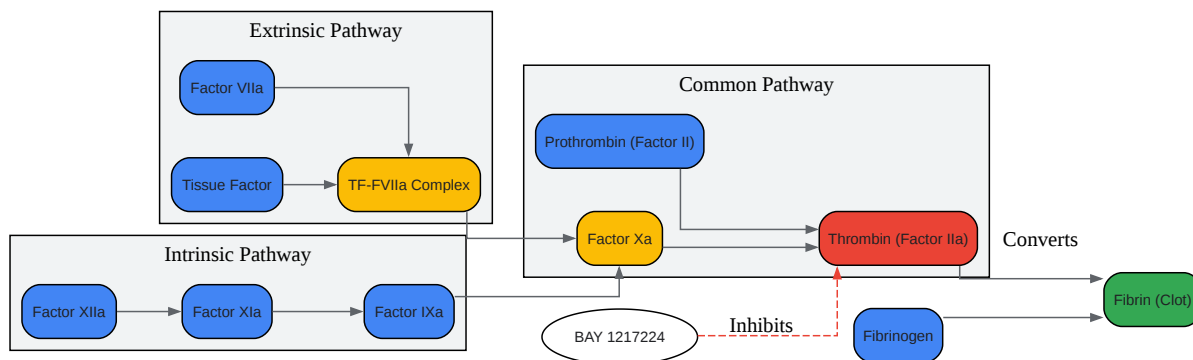
Parameter	Value	Assay Conditions
Prothrombin Time (PT) 2x Conc.	0.32 µM	Human plasma
Activated Partial Thromboplastin Time (aPTT) 2x Conc.	0.29 µM	Human plasma
Thrombin Time (TT) 2x Conc.	0.08 µM	Human plasma

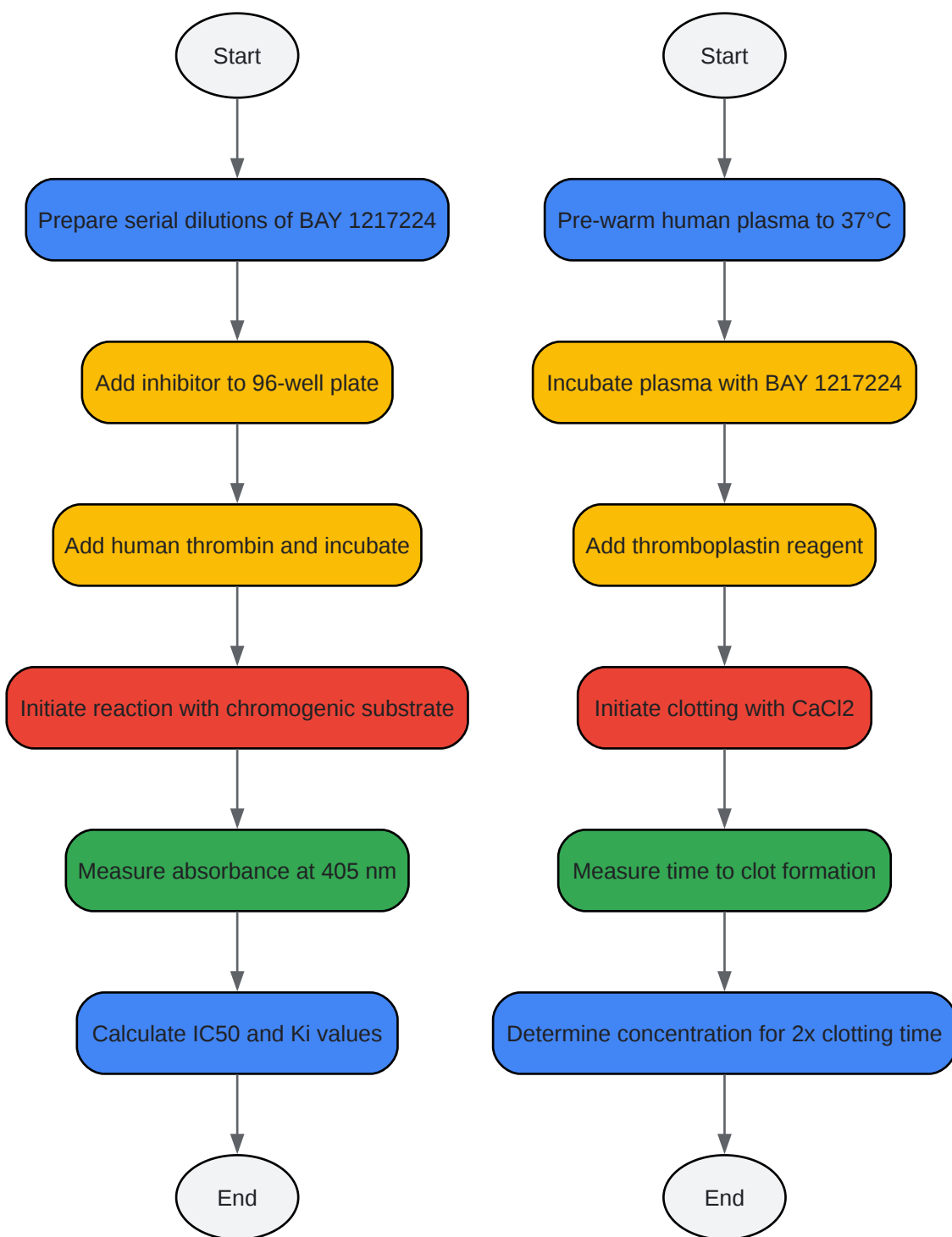
Table 2: In Vitro Plasma Coagulation Assay Data for **BAY 1217224** (Concentration required to double the clotting time)

Signaling Pathway

BAY 1217224 exerts its therapeutic effect by directly interrupting the coagulation cascade. The diagram below illustrates the central role of thrombin and the point of inhibition by **BAY**

1217224.





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References

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- To cite this document: BenchChem. [BAY 1217224: A Comprehensive Technical Review of a Novel Thrombin Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928129#is-bay-1217224-a-prmt5-inhibitor-or-thrombin-inhibitor]

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